

3,4-Dichlorobenzoic anhydride molecular structure and weight

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Compound of Interest

Compound Name: 3,4-Dichlorobenzoic anhydride

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An In-depth Technical Guide to **3,4-Dichlorobenzoic Anhydride** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **3,4-Dichlorobenzoic anhydride**, a compound of interest for researchers, scientists, and professionals in the field of drug development.

Molecular Structure and Properties

3,4-Dichlorobenzoic anhydride is a derivative of benzoic acid. Its chemical identity and key physicochemical properties are summarized below.

Molecular Identity:

Identifier	Value
IUPAC Name	(3,4-dichlorobenzoyl) 3,4-dichlorobenzoate[1]
Molecular Formula	C ₁₄ H ₆ Cl ₄ O ₃ [1]
CAS Number	86866-14-0[1]

Quantitative Physicochemical Data:

Property	Value
Molecular Weight	364.0 g/mol [1]
Exact Mass	361.907105 Da[1]
XLogP3-AA (Computed)	5.7
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	3

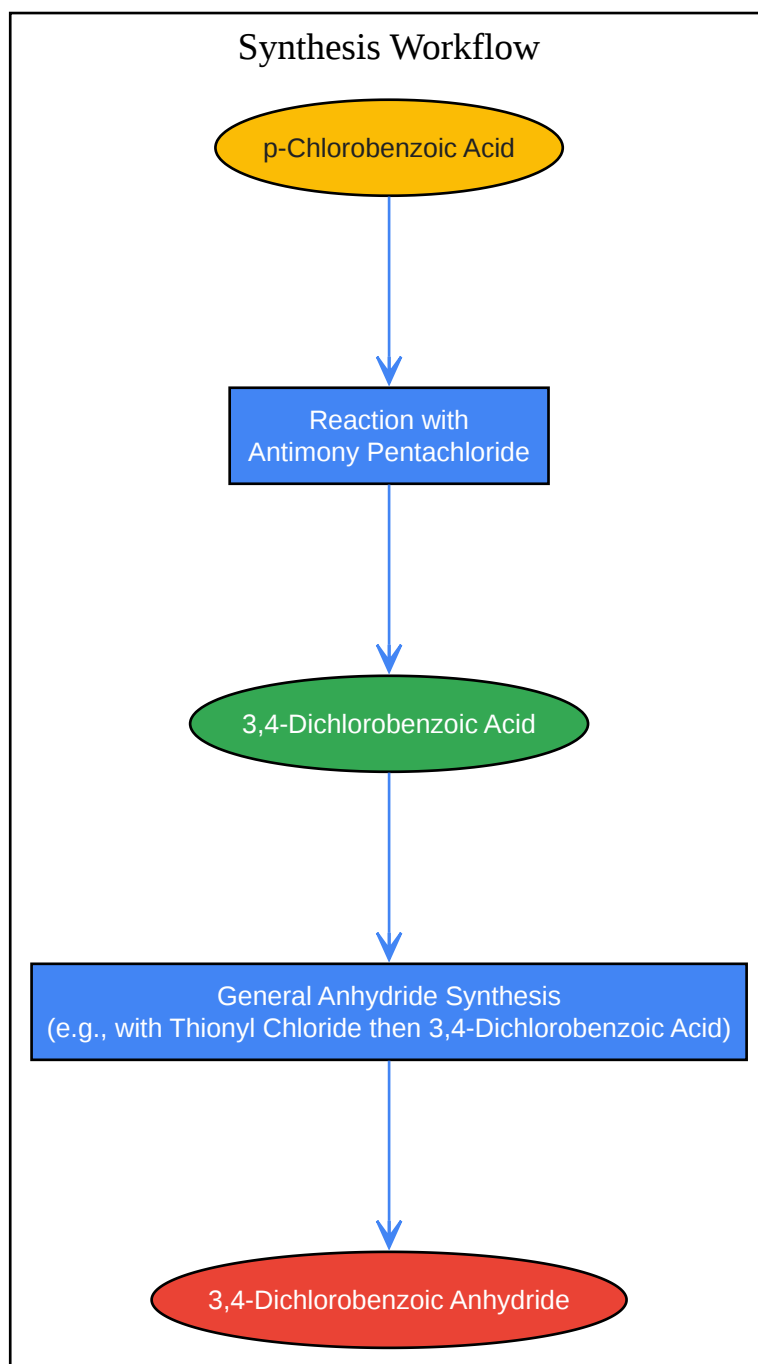
The structure of **3,4-Dichlorobenzoic anhydride** consists of two 3,4-dichlorobenzoyl groups linked by an oxygen atom.

Caption: Molecular structure of **3,4-Dichlorobenzoic anhydride**.

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the direct synthesis of **3,4-Dichlorobenzoic anhydride** are not readily available in public literature, its synthesis can be inferred from general methods for preparing acid anhydrides. A common route involves the dehydration of the corresponding carboxylic acid or the reaction of an acid chloride with the corresponding carboxylic acid or its salt.

A logical synthetic pathway would, therefore, start with the synthesis of its precursor, 3,4-Dichlorobenzoic acid.



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Caption: Synthetic pathway to **3,4-Dichlorobenzoic anhydride**.

Experimental Protocol for the Synthesis of 3,4-Dichlorobenzoic Acid

A documented method for the synthesis of 3,4-Dichlorobenzoic acid involves the chlorination of p-chlorobenzoic acid.[2]

Materials:

- p-Chlorobenzoic acid (10 g)
- Antimony pentachloride (75 g)
- Dilute hydrochloric acid
- Dilute ammonium hydroxide solution
- Dilute alcohol (for recrystallization)

Procedure:

- 10 g of p-chlorobenzoic acid and 75 g of antimony pentachloride are heated in a sealed tube at 200°C for 8 hours.[2]
- After cooling, the reaction mixture is treated with an excess of dilute hydrochloric acid.[2]
- The precipitated 3,4-dichlorobenzoic acid is collected and washed with cold water.[2]
- The crude product is dissolved in a dilute ammonium hydroxide solution and filtered.[2]
- The filtrate is evaporated to dryness, and the resulting ammonium salt is decomposed with dilute hydrochloric acid to precipitate the purified acid.[2]
- The 3,4-dichlorobenzoic acid is then collected, washed, and dried.[2]
- For further purification, the product can be recrystallized from dilute alcohol, yielding colorless crystals with a melting point of 201-202°C.[2]

Applications in Research

While **3,4-Dichlorobenzoic anhydride** itself is not extensively documented in application literature, its precursor, 3,4-Dichlorobenzoic acid, has been utilized as an internal standard in

the multiresidue analysis of pharmaceuticals and personal care products using ultra-performance liquid chromatography-tandem mass spectrometry.[3] Acid anhydrides, in general, are reactive compounds often used as acylating agents in organic synthesis, suggesting potential applications for **3,4-Dichlorobenzoic anhydride** in the synthesis of more complex molecules, such as esters and amides, which could be of interest in drug discovery and materials science.

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References

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